

CAS number and molecular weight of 1-(3-Bromopropyl)-1,2,4-triazole

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Compound of Interest

Compound Name: 1-(3-Bromopropyl)-1,2,4-triazole

Cat. No.: B3214259

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Technical Guide: 1-(3-Bromopropyl)-1,2,4-triazole

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential applications of **1-(3-Bromopropyl)-1,2,4-triazole**, a key building block in medicinal chemistry.

Core Compound Data

The fundamental physicochemical properties of **1-(3-Bromopropyl)-1,2,4-triazole** are summarized below.

Parameter	Value	Reference
CAS Number	113856-07-8	
Molecular Formula	C5H8BrN3	
Molecular Weight	190.04 g/mol	

Introduction to 1,2,4-Triazole Derivatives in Drug Discovery

The 1,2,4-triazole moiety is a privileged scaffold in medicinal chemistry, forming the core of numerous therapeutic agents. Its derivatives are known to exhibit a wide spectrum of biological activities, including antifungal, antiviral, anticancer, and anti-inflammatory properties. The nitrogen-rich heterocycle can engage in various non-covalent interactions with biological targets, making it a valuable component in the design of novel therapeutics. The N-alkylation of the 1,2,4-triazole ring is a common strategy to introduce diverse functionalities and modulate the pharmacokinetic and pharmacodynamic profiles of drug candidates. **1-(3-Bromopropyl)-1,2,4-triazole** serves as a versatile intermediate, allowing for the subsequent attachment of various functional groups through nucleophilic substitution of the bromide.

Synthesis of 1-(3-Bromopropyl)-1,2,4-triazole

The synthesis of **1-(3-Bromopropyl)-1,2,4-triazole** is typically achieved through the N-alkylation of 1,2,4-triazole with 1,3-dibromopropane. This reaction can lead to a mixture of N1 and N4-alkylated isomers, with the reaction conditions influencing the regioselectivity. Below is a representative experimental protocol for the alkylation of a triazole derivative, which can be adapted for the synthesis of the title compound.

Representative Experimental Protocol: Alkylation of a 1,2,4-Triazole Derivative

This protocol describes the alkylation of an S-substituted 1,2,4-triazole with 1,3-dibromopropane, which serves as a close model for the synthesis of **1-(3-Bromopropyl)-1,2,4-triazole**.

Materials:

- S-substituted 1,2,4-triazole (1 equivalent)
- 1,3-dibromopropane (excess, e.g., 3 equivalents)
- Potassium carbonate (K₂CO₃) (2 equivalents)

- Acetone (solvent)

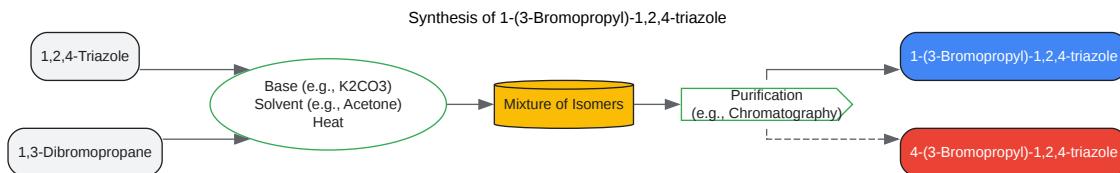
Procedure:

- To a stirred solution of the S-substituted 1,2,4-triazole in acetone, add potassium carbonate.
- Add 1,3-dibromopropane to the suspension.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Filter the solid potassium carbonate and potassium bromide salts.
- Evaporate the solvent from the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel, using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to isolate the desired N-alkylated product.

Note: The regioselectivity of the alkylation (N1 vs. N4) can be influenced by factors such as the solvent, base, and the nature of the substituent on the triazole ring. The separation of isomers may be necessary.

Synthetic Workflow

The synthesis of **1-(3-Bromopropyl)-1,2,4-triazole** via N-alkylation can be represented by the following workflow.

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